

Application of Oxaziclomefone in Rice Paddy Weed Control: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: Oxaziclomefone

Cat. No.: B104223

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Introduction

Oxaziclomefone is a systemic herbicide belonging to the oxazinone class, utilized for the control of annual grass weeds, sedges, and some broadleaf weeds in rice paddies.[1] Its unique mode of action, which involves the inhibition of cell expansion, particularly in gramineous weeds, makes it a valuable tool in weed management strategies, especially in scenarios with resistance to other herbicide classes.[2][3] This document provides detailed application notes and protocols for the use of **Oxaziclomefone** in a research and development context.

Mechanism of Action

Oxaziclomefone is absorbed primarily through the roots and the base of stems and leaves of weeds.[4] Following absorption, it is translocated within the plant. The primary mode of action is the inhibition of cell expansion, which leads to the cessation of growth, chlorosis (yellowing) of the stems and leaves, and eventual death of the susceptible weed.[2] This mechanism is distinct from many other herbicide classes.[3] While the precise molecular target is still under investigation, it is known to decrease cell wall extensibility without affecting turgor pressure.[3]

Data Presentation

Table 1: Efficacy of **Oxaziclomefone** on Common Rice Paddy Weeds

Weed Species	Common Name	Efficacy (%)	Application Rate (g a.i./ha)	Application Timing	Reference(s)
Echinochloa crus-galli	Barnyard Grass	92.6	10% SC formulation	Pre-emergence	[1]
Echinochloa colona	Jungle Rice	>80	594 (in combination)	Pre-emergence	[5]
Cyperus difformis	Smallflower Umbrella Sedge	Low Activity	Not specified	Not specified	[6]
Fimbristylis littoralis	Lesser Fimbristylis	Effective Control	Not specified	Not specified	[6]
Monochoria vaginalis	Pickerel Weed	Effective Control	Not specified	Not specified	[7]
Elatine spp.	Waterwort	Effective Control	Not specified	Not specified	[7]
Leptochloa chinensis	Chinese Sprangletop	Effective Control	Not specified	Not specified	[7]

Table 2: Application Rates and Timings for **Oxaziclomefone** Formulations

Formulation	Application Rate	Application Timing	Target Weeds	Reference(s)
10% Suspension Concentrate (SC)	Not specified (recommended dose)	Pre-emergence	Barnyard grass, Proso millet	[1]
1%, 10%, 30% Suspension Concentrate (SC)	Not specified	Not specified	Barnyard grass, Sagebrush, Exotic sedge	[4]
Pyrazosulfuron-ethyl 8.4% + Oxaziclomefone 20% Wettable Powder (WP)	21 + 50 g a.i./ha	Pre-emergence	Grasses, Sedges, Broadleaved weeds	[6][8]
Pyrazosulfuron-ethyl 8.4% + Oxaziclomefone 20% Wettable Powder (WP)	26.25 + 62.5 g a.i./ha	Pre-emergence	Grasses, Sedges, Broadleaved weeds	[6]
Oxaziclomefone, Pyrazosulfuron, Pretilachlor Ternary Effervescent Tablet	2000-2500 g/hm ² (product)	Post-transplanting	Annual weeds (barnyard grass, moleplant seed, arrowhead, etc.)	[9]

Experimental Protocols

1. Protocol for Evaluating the Efficacy of **Oxaziclomefone** in Rice Paddies

This protocol is based on general guidelines for herbicide efficacy trials in rice.

Objective: To determine the dose-response and efficacy of **Oxaziclomefone** on target weed species in a simulated or field rice paddy environment.

Materials:

- **Oxaziclomefone** formulation(s) to be tested
- Rice seeds or seedlings (variety specified)
- Seeds of target weed species (Echinochloa crus-galli, Cyperus difformis, etc.)
- Pots or designated field plots
- Paddy soil mix
- Knapsack sprayer or precision laboratory sprayer
- Quadrat for sampling (e.g., 0.25 m²)
- Drying oven
- Analytical balance

Methodology:

- **Experimental Design:** A randomized complete block design (RCBD) with a minimum of three to four replications is recommended.[\[10\]](#) Treatments should include a range of **Oxaziclomefone** application rates, a weedy check (untreated), and a weed-free check (manual weeding).
- **Plot/Pot Preparation:**
 - For pot studies, fill pots with a standardized paddy soil mix.
 - For field studies, prepare the land according to standard rice cultivation practices. Ensure good water management capabilities.
- **Sowing/Transplanting:**
 - Sow rice seeds or transplant seedlings at the appropriate depth and density.
 - Broadcast a known density of target weed seeds to ensure uniform infestation.

- Herbicide Application:
 - Pre-emergence Application: Apply **Oxaziclomefone** within 1-3 days after sowing or transplanting, before weed emergence.
 - Post-emergence Application: Apply at the specified weed growth stage (e.g., 2-3 leaf stage).
 - Use a calibrated sprayer to ensure accurate and uniform application. The spray volume should be appropriate to ensure thorough coverage (e.g., 300-400 L/ha).
- Water Management: Maintain a shallow water layer (2-5 cm) in the plots/pots after application, as recommended for the specific formulation.
- Data Collection:
 - Weed Control Efficacy: At specified intervals (e.g., 15, 30, and 45 days after treatment), visually assess weed control using a rating scale (e.g., 0-100%, where 0 = no control and 100 = complete control).
 - Weed Density: Count the number of individual weed species within a quadrat placed randomly in each plot.
 - Weed Biomass: Harvest all weeds within the quadrat, dry them in an oven at 70-80°C to a constant weight, and record the dry weight.
 - Crop Phytotoxicity: Visually assess any injury to the rice plants (e.g., stunting, chlorosis, necrosis) using a rating scale.
- Data Analysis: Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine the significance of treatment effects. Calculate the herbicide efficacy as a percentage reduction in weed density or biomass compared to the weedy check.

2. Protocol for Residue Analysis of **Oxaziclomefone** in Soil and Water

This protocol is a generalized procedure based on published methods.

Objective: To determine the concentration of **Oxaziclomefone** residues in soil and water samples from treated rice paddies.

Materials:

- Gas chromatograph with a nitrogen-phosphorus detector (GC-NPD) or a high-performance liquid chromatograph (HPLC)
- Analytical standards of **Oxaziclomefone**
- Organic solvents (e.g., acetone, dichloromethane, ethyl acetate, acetonitrile)
- Sodium chloride (NaCl)
- Anhydrous sodium sulfate
- Solid-phase extraction (SPE) cartridges (if necessary for cleanup)
- Rotary evaporator
- Centrifuge
- Glassware

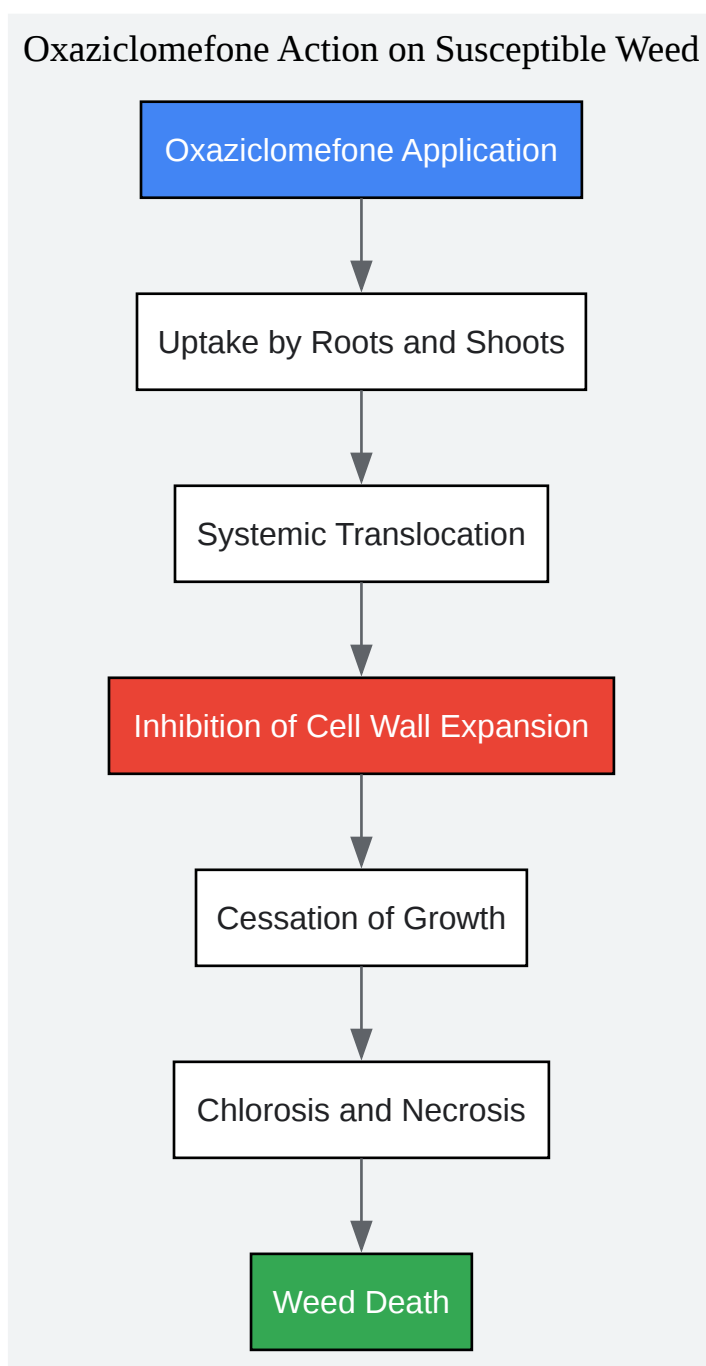
Methodology:

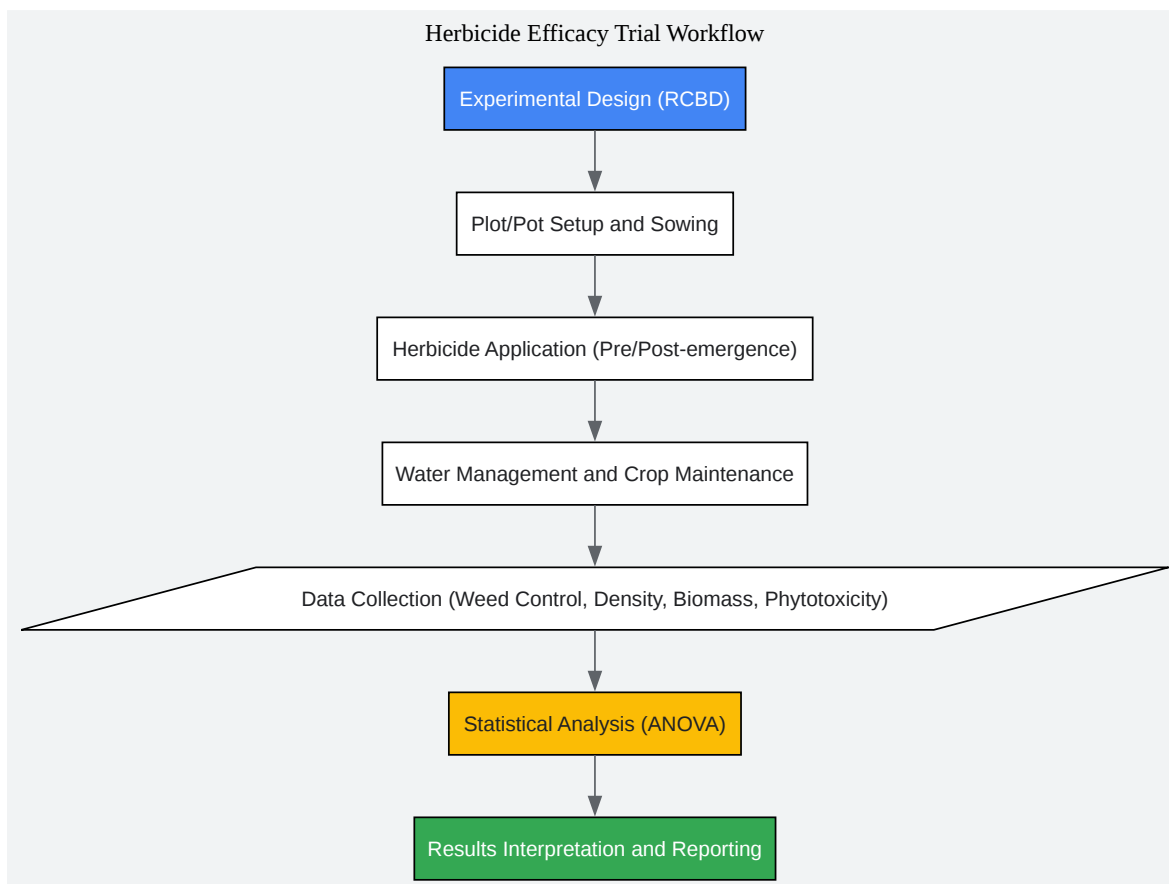
- Sample Collection: Collect soil and water samples from the treated plots at specified time intervals after application. Store samples appropriately (e.g., frozen) until analysis.
- Extraction:
 - Water: Extract a known volume of the water sample with a suitable organic solvent (e.g., dichloromethane or ethyl acetate) in a separatory funnel. Repeat the extraction multiple times.
 - Soil: Extract a known weight of the soil sample with an appropriate solvent (e.g., acetone or acetonitrile) by shaking or sonication.

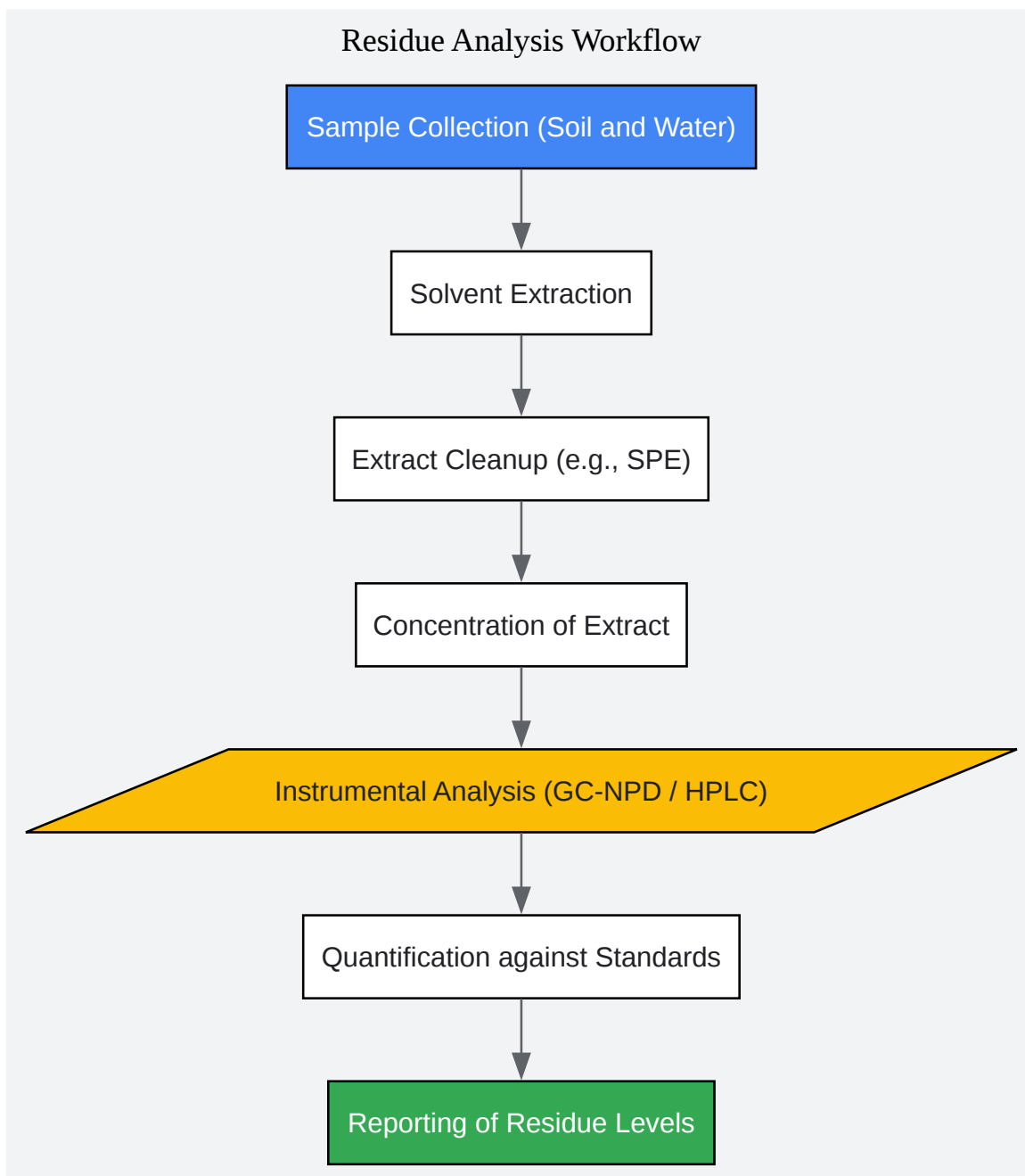
- Cleanup:
 - Combine the organic extracts and dry over anhydrous sodium sulfate.
 - Concentrate the extract using a rotary evaporator.
 - If necessary, perform a cleanup step using SPE cartridges to remove interfering substances.
- Analysis:
 - Dissolve the final extract in a suitable solvent.
 - Inject an aliquot into the GC-NPD or HPLC system.
 - Identify and quantify **Oxaziclomefone** by comparing the retention time and peak area to those of the analytical standards.
- Quality Control: Include blank and spiked samples to assess the recovery and precision of the method.

Mandatory Visualization

Oxazicloromefone Action on Susceptible Weed







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